

A Comparative Study: Berlinite (AlPO₄) vs. Gallium Orthophosphate (GaPO₄)

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Compound of Interest

Compound Name: Berlinite

Cat. No.: B1174126

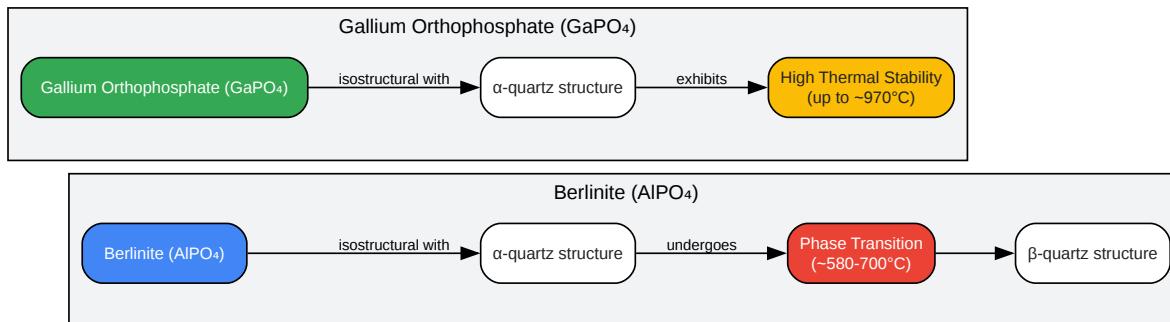
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In the realm of piezoelectric materials, both **berlinite** (Aluminum Phosphate, AlPO₄) and gallium orthophosphate (GaPO₄) have garnered significant interest from the scientific community. As structural analogs of quartz, they exhibit promising piezoelectric properties, making them candidates for a range of applications in sensors, actuators, and high-frequency electronics. This guide provides a detailed comparative analysis of these two materials, supported by experimental data, to assist researchers, scientists, and drug development professionals in their material selection and application development.

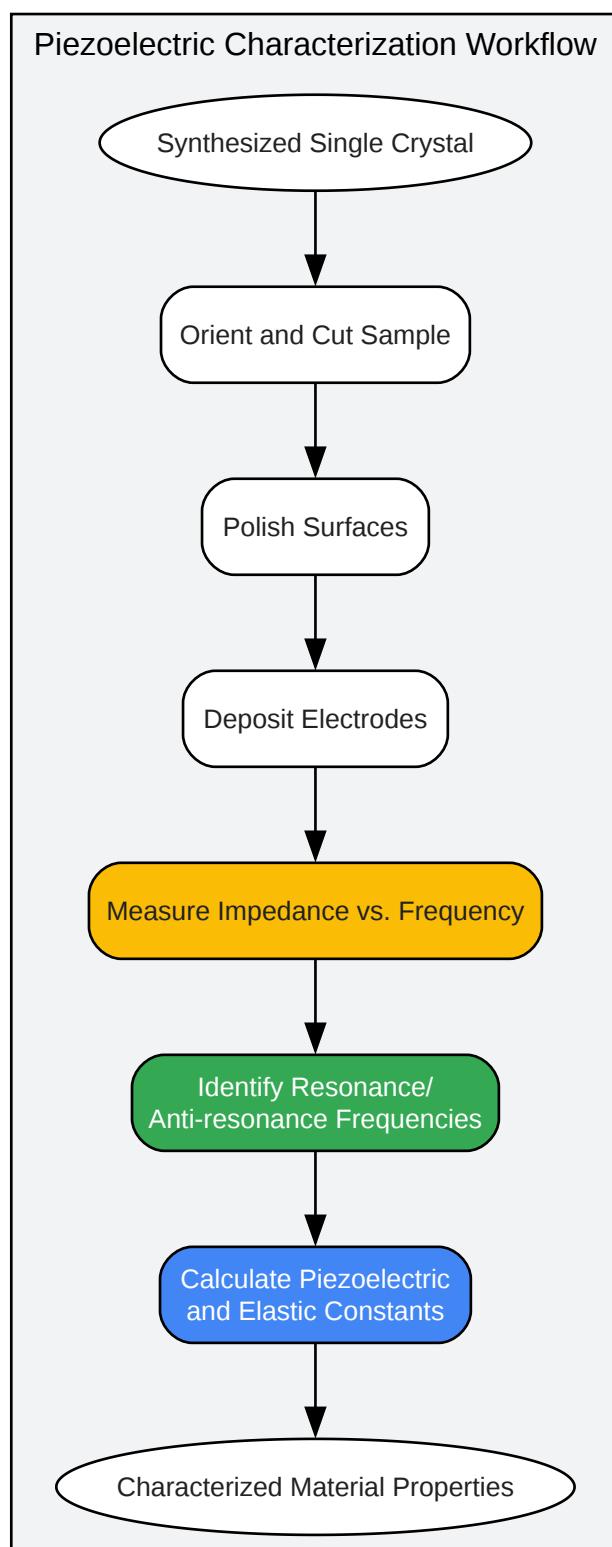
Physical and Structural Properties: A Tale of Two Analogs

Both **berlinite** and gallium orthophosphate are isostructural with α -quartz at ambient temperatures, belonging to the trigonal crystal system. This structural similarity is the foundation of their piezoelectric behavior. However, subtle differences in their atomic composition and bonding lead to distinct physical properties.

Gallium orthophosphate is noted for its high thermal stability, maintaining its α -quartz structure up to approximately 970°C.^{[1][2]} In contrast, **berlinite** undergoes a phase transition to a β -quartz-like structure at a lower temperature, typically around 580°C to 700°C.^[3] This higher thermal stability of GaPO₄ makes it a more suitable candidate for high-temperature applications.







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References

- 1. engineering.purdue.edu [engineering.purdue.edu]
- 2. Gallium phosphate - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
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